

Application Note and Protocol: Bioanalytical Assay for Ketopioglitazone with a Deuterated Standard

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Compound of Interest

Compound Name: Ketopioglitazone-d4

Cat. No.: B602701

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Audience: Researchers, scientists, and drug development professionals.

Introduction

Ketopioglitazone is an active metabolite of Pioglitazone, a thiazolidinedione class drug used in the treatment of type 2 diabetes. Pioglitazone and its metabolites, including Ketopioglitazone, work by selectively stimulating the nuclear receptor peroxisome proliferator-activated receptor-gamma (PPAR-γ), which modulates the transcription of insulin-sensitive genes involved in glucose and lipid metabolism.^[1] The parent drug, Pioglitazone, undergoes hepatic metabolism primarily by CYP2C8 and to a lesser extent by CYP3A4, leading to the formation of active metabolites like Ketopioglitazone and Hydroxypioglitazone.^[1] Accurate quantification of Ketopioglitazone in biological matrices is crucial for pharmacokinetic and metabolic studies. This document provides a detailed protocol for a sensitive and selective liquid chromatography-tandem mass spectrometry (LC-MS/MS) method for the determination of Ketopioglitazone in human plasma, utilizing a deuterated internal standard to ensure accuracy and precision.

Quantitative Data Summary

The following tables summarize the quantitative performance of the described bioanalytical method.

Table 1: Calibration Curve and Sensitivity

Analyte	Calibration Range (ng/mL)	LLOQ (pg/mL)	Correlation Coefficient (r)
Ketopioglitazone	10 - 1800[2][3][4][5]	10[1]	> 0.997[1]

Table 2: Precision and Accuracy

Analyte	QC Level	Intra-day Precision (%CV)	Intra-day Accuracy (%Bias)	Inter-day Precision (%CV)	Inter-day Accuracy (%Bias)
Ketopioglitazone	Low (10 pg/mL)	8.4 - 13.4[1]	-5.7 to 1.8[1]	< 15[2][3][4]	< 15[2][3][4]
	High (800 pg/mL)	1.1 - 4.4[1]	-0.1 to 0.5[1]	< 15[2][3][4]	< 15[2][3][4]

Table 3: Recovery and Matrix Effect

Analyte	Mean Extraction Recovery (%)
Ketopioglitazone	> 87.8[2][3][4]

Experimental Protocols

This section details the methodologies for the bioanalytical assay of Ketopioglitazone.

Materials and Reagents

- Ketopioglitazone reference standard
- Deuterated Ketopioglitazone internal standard (IS)
- Acetonitrile (HPLC grade)
- Methanol (HPLC grade)
- Ammonium hydroxide

- Phosphoric acid
- Water (deionized, 18 MΩ·cm)
- Human plasma (with anticoagulant)
- Solid Phase Extraction (SPE) cartridges (e.g., Oasis HLB μElution plate)[1] or protein precipitation reagents.

Sample Preparation

Two primary methods for sample preparation are protein precipitation and solid-phase extraction.

Method A: Protein Precipitation[2][3][4]

- To 100 μL of plasma sample, add the deuterated internal standard solution.
- Add 300 μL of acetonitrile to precipitate the plasma proteins.
- Vortex the mixture for 1 minute.
- Centrifuge at 10,000 rpm for 10 minutes.
- Transfer the supernatant to a clean tube and evaporate to dryness under a stream of nitrogen at 40°C.
- Reconstitute the residue in 100 μL of the mobile phase.
- Inject a portion of the reconstituted sample into the LC-MS/MS system.

Method B: Solid-Phase Extraction (SPE)[1]

- To 300 μL of plasma sample, add 20 μL of the deuterated internal standard solution and 300 μL of 2% phosphoric acid.
- Condition the SPE plate with 200 μL of methanol followed by 200 μL of water.
- Load the pre-treated sample onto the SPE plate.

- Wash the plate with 5% methanol in water.
- Elute the analyte and internal standard with two aliquots of 50 μ L and 25 μ L of methanol.
- Dilute the eluate with 75 μ L of water prior to injection.

Liquid Chromatography

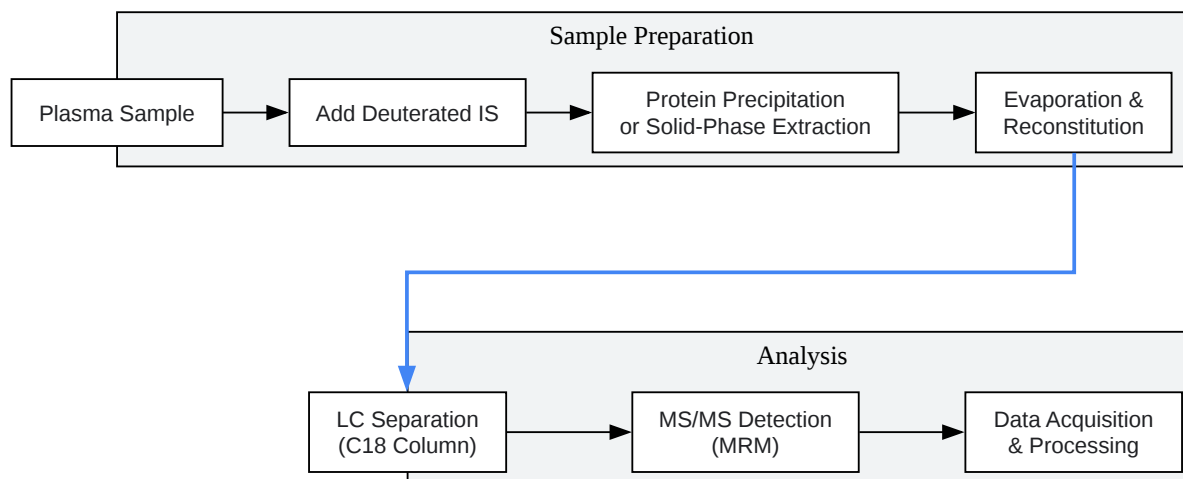
- LC System: ACQUITY UPLC H-Class System or equivalent[1]
- Column: ACQUITY UPLC BEH C18, 2.1 x 50 mm, 1.7- μ m[1] or Hypersil GOLD C18 column. [2][3]
- Mobile Phase A: 0.1% Ammonium hydroxide in water[1]
- Mobile Phase B: Methanol[1]
- Flow Rate: 600 μ L/min[1]
- Gradient: A gradient elution is employed over a short run time (e.g., 2 minutes).[1]
- Injection Volume: 10 μ L[1]
- Column Temperature: 40°C
- Retention Time: Ketopioglitazone typically elutes at approximately 1.35 minutes under these conditions.[1]

Mass Spectrometry

- Mass Spectrometer: Xevo TQD Mass Spectrometer or equivalent triple quadrupole instrument.[1]
- Ionization Mode: Electrospray Ionization (ESI), Positive[2][3]
- Detection Mode: Multiple Reaction Monitoring (MRM)
- MRM Transition for Ketopioglitazone: m/z 371.0 > 148.0[2][3]

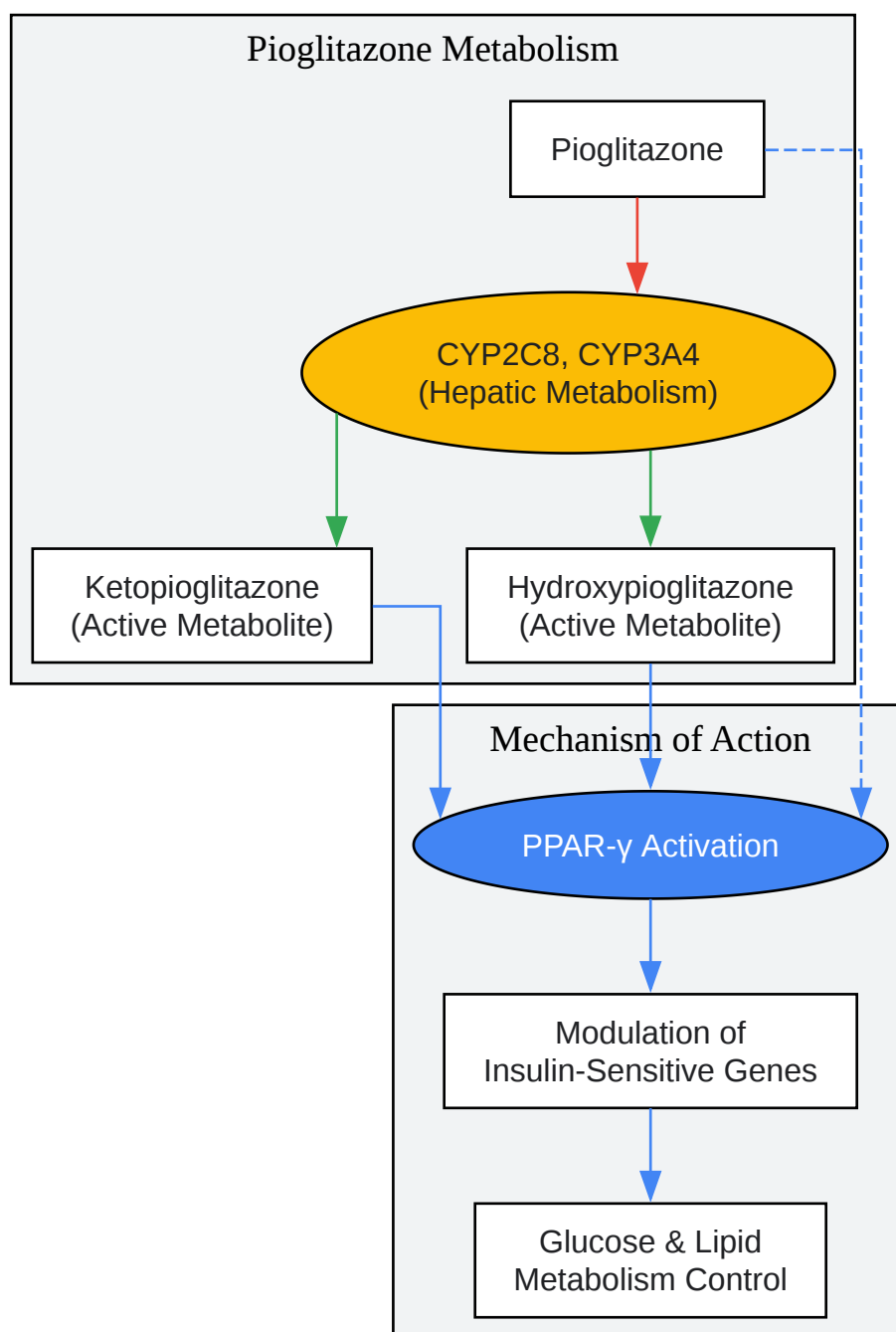
- MRM Transition for Deuterated IS: A specific transition for the deuterated analog should be determined based on its mass shift.

Visualizations



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Caption: Experimental workflow for the bioanalytical assay of Ketopioglitazone.



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Caption: Metabolic pathway and mechanism of action of Pioglitazone and its active metabolites.

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